

Green Synthesis of Quinoline Derivatives Using Deep Eutectic Solvents: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ethyl 2-methylquinoline-3-carboxylate*
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The development of sustainable and efficient synthetic methodologies is a cornerstone of modern medicinal chemistry and drug development. Quinoline and its derivatives represent a critical class of heterocyclic compounds with a broad spectrum of biological activities.

Traditional synthetic routes to these scaffolds often rely on volatile organic solvents and harsh reaction conditions. This document provides detailed application notes and protocols for the green synthesis of quinoline derivatives utilizing deep eutectic solvents (DESs), offering an environmentally benign and highly effective alternative.

Deep eutectic solvents are a novel class of green solvents, typically formed by mixing two or more components that form a eutectic mixture with a melting point lower than that of the individual components.[1] Their negligible vapor pressure, non-flammability, biodegradability, and tunable physicochemical properties make them ideal media for organic transformations.[2]

In the synthesis of quinolines, DESs can act as both the solvent and the catalyst, simplifying reaction procedures and minimizing waste.[3][4]

This guide details two prominent green synthetic methods for quinoline derivatives using DESs: the Friedländer Annulation and a one-pot multicomponent reaction.

Key Synthesis Methodologies

Friedländer Annulation using Choline Chloride:Zinc Chloride (ChCl:ZnCl₂) DES

The Friedländer annulation is a classical and straightforward method for synthesizing quinolines.[5][6] The use of a choline chloride:zinc chloride (ChCl:ZnCl₂) deep eutectic solvent offers a green and efficient medium for this reaction, where the DES acts as both a solvent and a Lewis acid catalyst.[3][7] This approach allows for the synthesis of 2,4-disubstituted quinolines from 2-aminoacetophenone and aromatic alkynes under mild conditions.[8]

One-Pot Three-Component Synthesis using Choline Chloride:Tin(II) Chloride (ChCl:SnCl₂) DES

Multicomponent reactions (MCRs) are highly efficient synthetic strategies that allow for the formation of complex molecules in a single step from three or more starting materials, adhering to the principles of green chemistry by maximizing atom economy.[2] The use of a choline chloride:tin(II) chloride deep eutectic solvent facilitates a one-pot synthesis of quinoline derivatives from anilines, aromatic aldehydes, and enolizable aldehydes with high yields.[9]

Data Presentation: Comparison of Synthesis Methods

The following table summarizes the quantitative data for the described green synthesis methods, allowing for easy comparison of their efficiency and reaction conditions.

Synthesis Method	Deep Eutectic Solvent (Molar Ratio)	Reactants	Temperature (°C)	Time (h)	Yield (%)	Reference
Friedländer Annulation	Choline Chloride:Zinc Chloride (1:2)	2-Aminoacetophenone, Aromatic Alkyne	80	3	up to 98	[8]
Three-Component Reaction	Choline Chloride:Ti(II) Chloride (1:2)	Aniline derivatives, Aromatic Aldehydes, Enolizable Aldehydes	60	2-3	54-96	[9]
Three-Component Reaction	Choline Chloride:Urea (1:2)	Aniline, Aldehydes, 5-methyl-2-phenyl-2,4-dihydro-3H-pyrazol-3-one	85	1.6-1.8	High	

Experimental Protocols

Protocol 1: Friedländer Annulation for the Synthesis of 2,4-Disubstituted Quinolines

Materials:

- Choline chloride (ChCl)
- Zinc chloride (ZnCl₂)

- 2-Aminoacetophenone
- Substituted aromatic alkyne
- Ethyl acetate
- Hexane
- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer with heating plate
- Condenser
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Preparation of the Deep Eutectic Solvent (ChCl:ZnCl₂ 1:2):
 - In a clean, dry round-bottom flask, combine choline chloride (1 part, molar equivalent) and zinc chloride (2 parts, molar equivalent).
 - Heat the mixture at 80°C with stirring until a clear, homogeneous liquid is formed.
- Reaction:
 - To the pre-formed ChCl:ZnCl₂ DES, add 2-aminoacetophenone (1 mmol) and the desired aromatic alkyne (1.2 mmol).

- Stir the reaction mixture at 80°C for 3 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Add deionized water to the flask and extract the product with ethyl acetate (3 x 20 mL).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure using a rotary evaporator.
 - Purify the crude product by silica gel column chromatography using a hexane:ethyl acetate gradient to afford the pure 2,4-disubstituted quinoline.
- Recycling of the DES:
 - The aqueous layer containing the DES can be concentrated under vacuum to remove water, and the recovered DES can be reused for subsequent reactions.

Protocol 2: One-Pot Three-Component Synthesis of Quinolines

Materials:

- Choline chloride (ChCl)
- Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Substituted aniline
- Aromatic aldehyde
- Enolizable aldehyde (e.g., acetaldehyde)
- Ethanol

- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer with heating plate
- Condenser
- Büchner funnel and flask
- Recrystallization apparatus

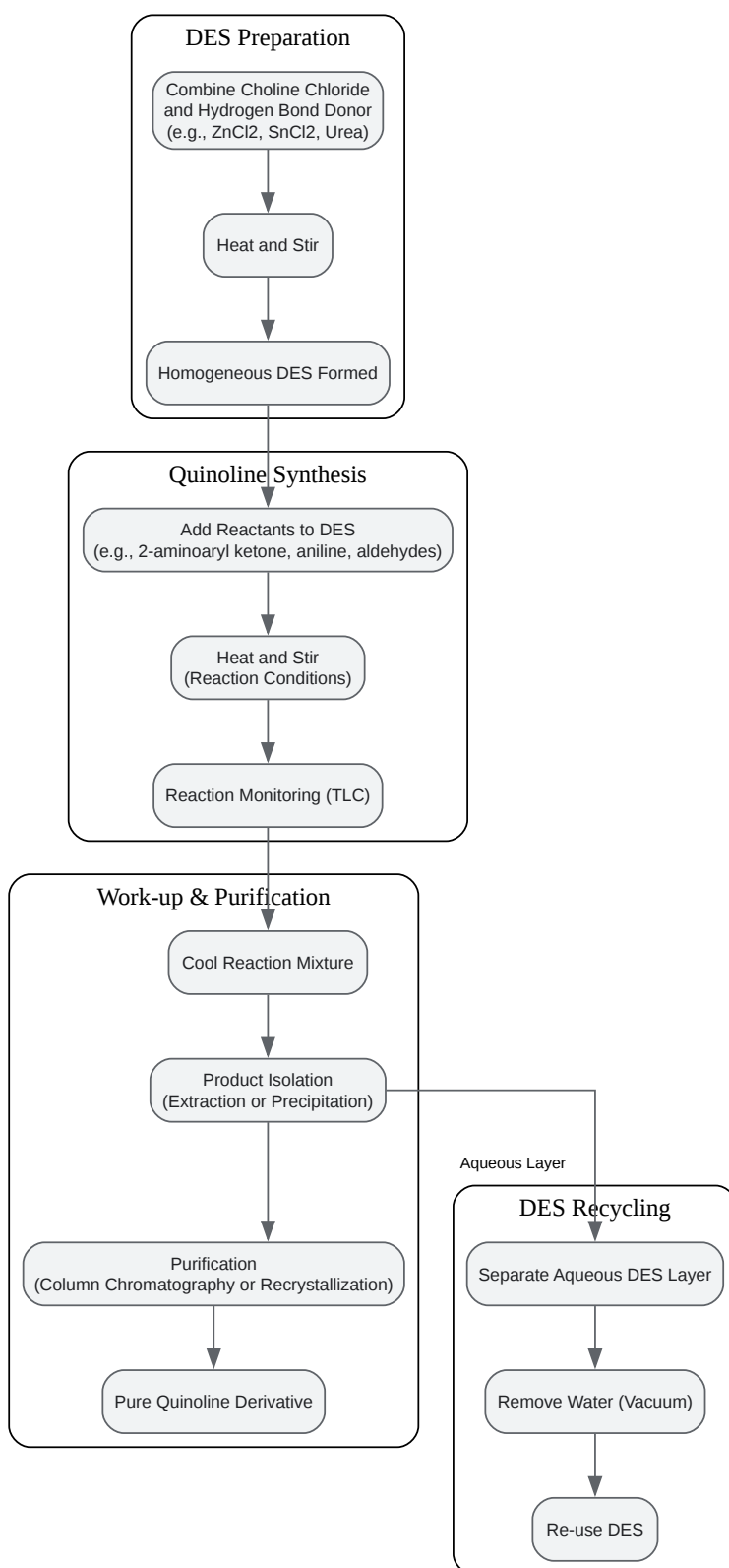
Procedure:

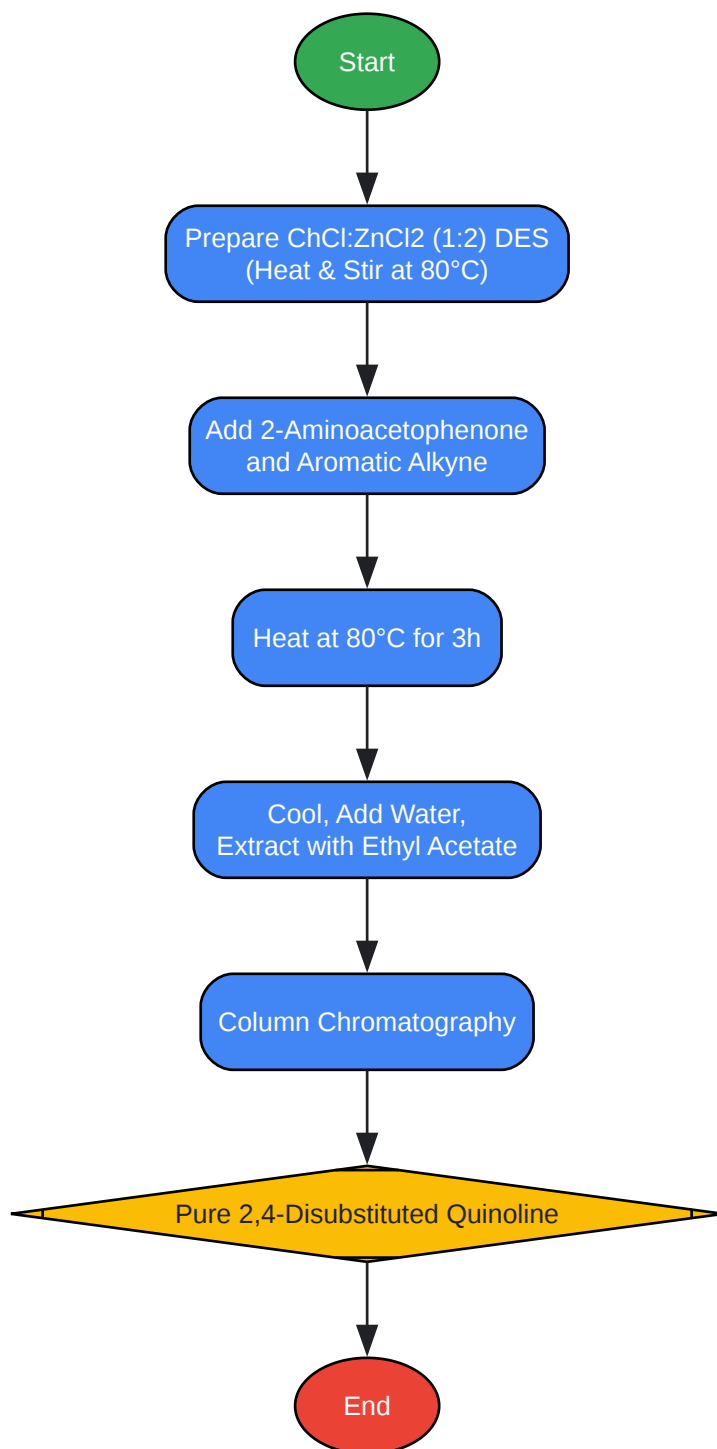
- Preparation of the Deep Eutectic Solvent (ChCl:SnCl₂ 1:1):
 - Combine choline chloride (1 part, molar equivalent) and tin(II) chloride dihydrate (1 part, molar equivalent) in a round-bottom flask.
 - Heat the mixture at 60°C with stirring until a clear, homogeneous liquid is formed.
- Reaction:
 - To the prepared DES, add the substituted aniline (1 mmol), aromatic aldehyde (1 mmol), and enolizable aldehyde (1.2 mmol).
 - Stir the reaction mixture at 60°C for 2-3 hours. Monitor the reaction progress by TLC.
- Work-up and Purification:
 - Upon completion, cool the reaction mixture to room temperature.
 - Add a small amount of cold deionized water to the mixture to precipitate the crude product.
 - Collect the solid product by vacuum filtration using a Büchner funnel and wash with cold water.

- Recrystallize the crude product from ethanol to obtain the pure quinoline derivative.

Visualizations

The following diagrams illustrate the experimental workflows for the green synthesis of quinoline derivatives using deep eutectic solvents.





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